

5-Amino-1MQ: A Technical Guide to its Role in Cellular Metabolism

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Compound of Interest

Compound Name: 5-Amino-N-ethylnicotinamide

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Abstract

This technical guide provides an in-depth overview of 5-amino-1-methylquinolinium (5-amino-1MQ), a small molecule inhibitor of Nicotinamide N-methyltransferase (NNMT). We delve into its mechanism of action, its profound effects on cellular metabolism, and its potential as a therapeutic agent in metabolic disorders. This document summarizes key quantitative data from preclinical studies, details relevant experimental methodologies, and provides visual representations of its signaling pathway and experimental workflows.

Introduction

Nicotinamide N-methyltransferase (NNMT) is a cytosolic enzyme that plays a crucial role in the metabolism of nicotinamide (a form of vitamin B3) and S-adenosylmethionine (SAM).[1] By catalyzing the methylation of nicotinamide to form 1-methylnicotinamide (1-MNA), NNMT influences the intracellular pools of both NAD+ and SAM, two critical molecules in cellular energy homeostasis and epigenetic regulation.[2] Elevated expression of NNMT has been linked to obesity and type 2 diabetes.[3] 5-amino-1MQ has emerged as a potent and selective inhibitor of NNMT, making it a valuable tool for studying the metabolic consequences of NNMT inhibition and a promising candidate for therapeutic development.[4]

Mechanism of Action



5-amino-1MQ exerts its effects by directly binding to and inhibiting the enzymatic activity of NNMT.[4] This inhibition leads to a cascade of metabolic changes within the cell.

Impact on NAD+ Metabolism

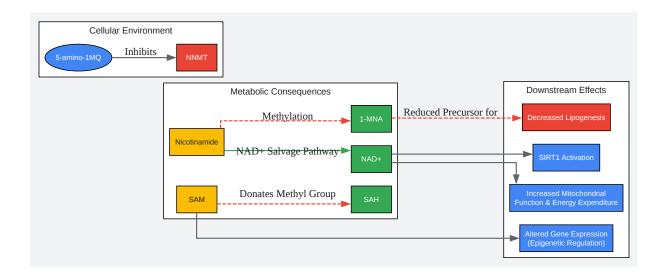
By blocking the consumption of nicotinamide by NNMT, 5-amino-1MQ increases the availability of nicotinamide for the NAD+ salvage pathway. This leads to a significant elevation in intracellular NAD+ levels. NAD+ is a fundamental coenzyme for numerous metabolic reactions, including glycolysis, the Krebs cycle, and oxidative phosphorylation. It is also a critical substrate for NAD+-dependent enzymes such as sirtuins (e.g., SIRT1) and poly(ADP-ribose) polymerases (PARPs), which are involved in a wide range of cellular processes including gene expression, DNA repair, and inflammation.[5][6]

Influence on S-adenosylmethionine (SAM) Levels

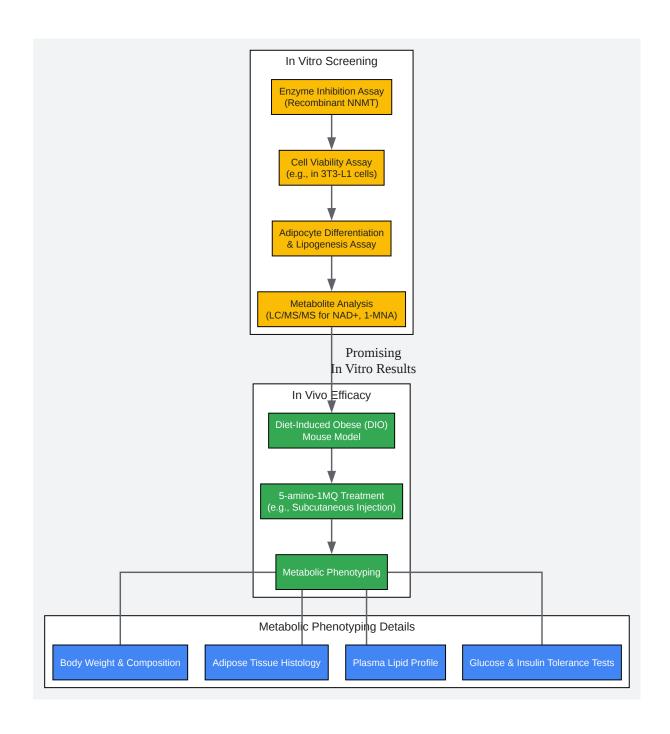
NNMT utilizes SAM as a methyl donor in the process of nicotinamide methylation. The inhibition of NNMT by 5-amino-1MQ preserves the intracellular pool of SAM. SAM is the universal methyl donor for numerous methylation reactions, including the methylation of DNA, RNA, and proteins (histones), thereby playing a critical role in epigenetic regulation.[2]

The signaling pathway of 5-amino-1MQ's action is depicted in the diagram below:









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